

# An In-depth Technical Guide to 1,3,5-Triisopropylbenzene

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## Compound of Interest

Compound Name: 1,3,5-Triisopropylbenzene

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This technical guide provides a comprehensive overview of the chemical and physical properties of **1,3,5-Triisopropylbenzene**, along with detailed experimental protocols for its synthesis, purification, and analysis.

## Core Properties of 1,3,5-Triisopropylbenzene

**1,3,5-Triisopropylbenzene** is an aromatic hydrocarbon characterized by a benzene ring substituted with three isopropyl groups at the 1, 3, and 5 positions.<sup>[1]</sup> This symmetrical substitution pattern confers unique properties, including high thermal stability and hydrophobicity.<sup>[1]</sup> Its chemical formula is  $C_{15}H_{24}$ , and its molecular weight is approximately 204.35 g/mol.<sup>[2][3]</sup> The IUPAC name for this compound is 1,3,5-tri(propan-2-yl)benzene.<sup>[2]</sup> It is a clear, colorless liquid at room temperature.<sup>[1][2]</sup>

## Quantitative Data Summary

The following table summarizes the key physicochemical properties of **1,3,5-Triisopropylbenzene**.

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>24</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Linear Formula	C <sub>6</sub> H <sub>3</sub> [CH(CH <sub>3</sub> ) <sub>2</sub> ] <sub>3</sub>
Molecular Weight	204.35 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	717-74-8 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Clear colorless liquid <a href="#">[1]</a> <a href="#">[2]</a>
Density	0.845 g/mL at 25 °C
Boiling Point	232-236 °C <a href="#">[1]</a>
Melting Point	-7 °C <a href="#">[1]</a>
Refractive Index	n <sub>20/D</sub> 1.488 <a href="#">[1]</a>
Flash Point	87 °C (closed cup)

## Experimental Protocols

**1,3,5-Triisopropylbenzene** is utilized in various research and industrial applications, including as a solvent in organic synthesis, a monomer for specialty polymers, and a reference standard in chromatography.[\[1\]](#) It also serves as an intermediate in the production of specialty chemicals.[\[1\]](#)

## Synthesis of 1,3,5-Triisopropylbenzene via Alkylation

A common method for synthesizing **1,3,5-Triisopropylbenzene** is through the alkylation of benzene with propylene, often using a catalyst.[\[5\]](#)[\[6\]](#)

Protocol: Synthesis using an Ionic Liquid Catalyst[\[6\]](#)

- **Catalyst System:** An ionic liquid, such as 2AlCl<sub>3</sub>/Et<sub>3</sub>NHCl, is used as the catalyst.
- **Reaction Setup:** Benzene and the ionic liquid catalyst are introduced into a suitable reactor. The recommended volume ratio of the ionic liquid is 0.1 relative to benzene.

- Alkylation: Propylene gas is bubbled through the reaction mixture at a controlled flow rate (e.g., 3.50 mL/s).
- Temperature Control: The reaction is maintained at an optimal temperature, typically around 50 °C.
- Post-Alkylation: A moderate post-alkylation step can be employed to increase the yield of the desired 1,3,5-isomer over the 1,2,4-isomer.
- Purification: The final product is purified by fractionation to obtain pure **1,3,5-Triisopropylbenzene**.

## Purification of 1,3,5-Triisopropylbenzene

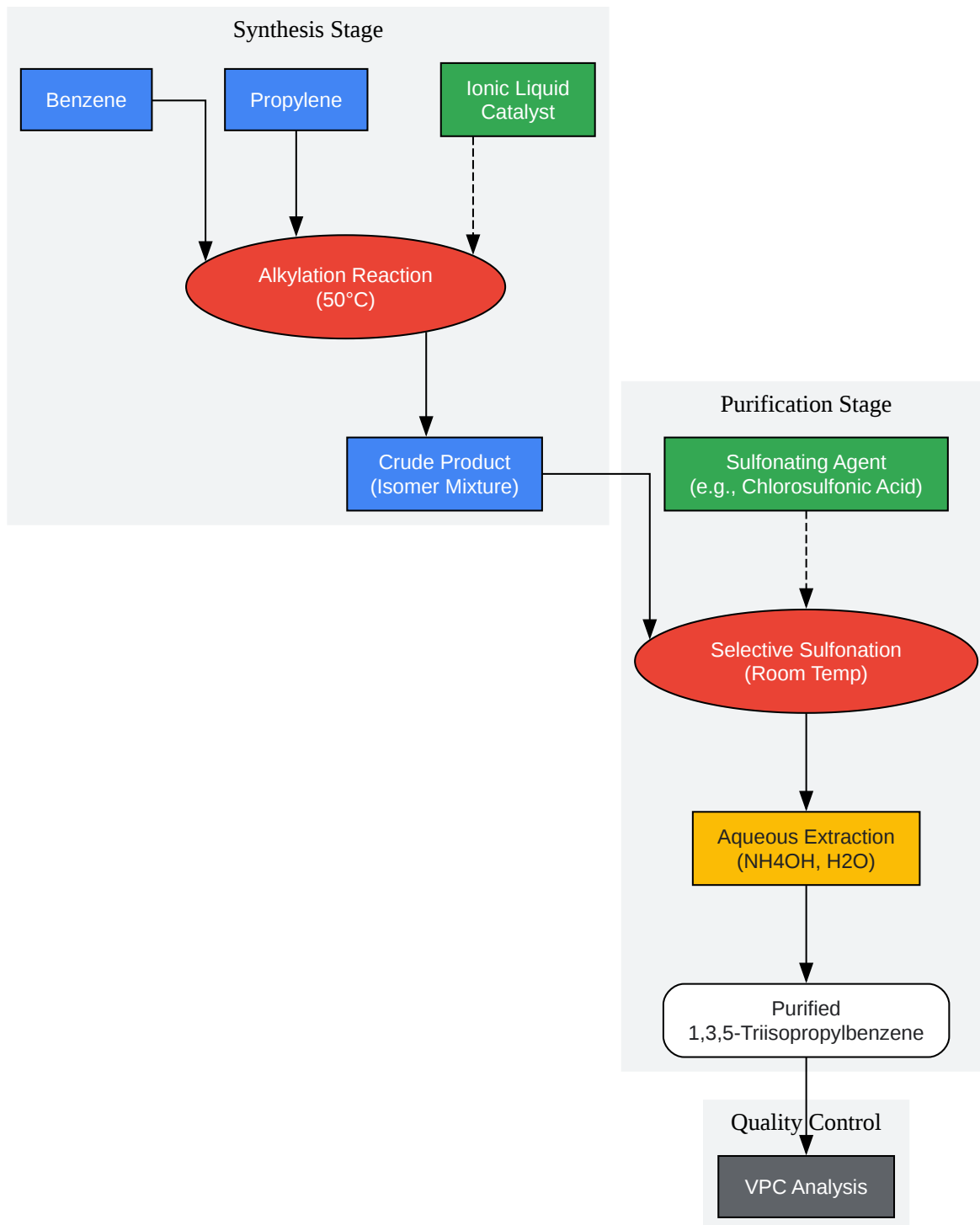
Commercial or crude **1,3,5-Triisopropylbenzene** may contain impurities such as the 1,2,4-isomer.<sup>[5]</sup> A patented method for purification involves selective sulfonation.<sup>[7]</sup>

Protocol: Purification via Sulfonation<sup>[7]</sup>

- Reaction Mixture: Impure **1,3,5-Triisopropylbenzene** is combined with a sulfonating agent, such as chlorosulfonic acid, in a reaction vessel (e.g., a round-bottomed flask). A typical molar ratio is about 20 mol percent of the sulfonating agent relative to the impure compound.
- Temperature: The mixture is stirred or agitated at a temperature between 0 °C and 50 °C, with room temperature (around 23 °C) being preferable.
- Reaction: The sulfonating agent reacts preferentially with impurities.
- Extraction and Collection: The purified **1,3,5-Triisopropylbenzene**, which does not react under these conditions, is then collected. This can be achieved through sequential extractions, for instance, with a 15% aqueous ammonia solution followed by water.
- Purity Analysis: The purity of the final product can be confirmed using vapor phase chromatography (VPC).

## Logical Workflow and Visualization

The following diagram illustrates the general workflow for the synthesis and subsequent purification of **1,3,5-Triisopropylbenzene**, highlighting the key stages from raw materials to the final, high-purity product.



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Caption: Workflow for the synthesis and purification of **1,3,5-Triisopropylbenzene**.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 1,3,5-Triisopropylbenzene | C<sub>15</sub>H<sub>24</sub> | CID 12860 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Benzene, 1,3,5-tris(1-methylethyl)- [webbook.nist.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. prepchem.com [prepchem.com]
- 6. researchgate.net [researchgate.net]
- 7. US6399847B1 - Method of purifying 1,3,5-triisopropylbenzene - Google Patents [patents.google.com]
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